

Vermistatin: A Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: Vermistatin

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Abstract

Vermistatin is a fungal metabolite with promising biological activities, including anticancer and antifungal properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Vermistatin**, details on its biological activity with a focus on its mechanism of action as a caspase-1 inhibitor, and outlines experimental protocols for its isolation, characterization, and biological evaluation. This document is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Physical and Chemical Properties

Vermistatin is a polyketide metabolite produced by several species of fungi, most notably *Penicillium vermiculatum* and *Penicillium simplicissimum*.^[1] Its chemical structure features a phthalide ring system linked to a pyran-4-one moiety.

Structure and Nomenclature

- IUPAC Name: (3R)-4,6-dimethoxy-3-[4-oxo-6-[(1E)-prop-1-en-1-yl]-4H-pyran-3-yl]-2-benzofuran-1(3H)-one^[1]
- Synonyms: 5-(4,6-Dimethoxyphthalidyl)-2-propenyl-4H-pyran-4-one^[1]

- Molecular Formula: C₁₈H₁₆O₆[\[1\]](#)
- Molecular Weight: 328.32 g/mol [\[1\]](#)
- CAS Number: 72669-21-7[\[1\]](#)

Physicochemical Data

A summary of the key physicochemical properties of **Vermistatin** is presented in Table 1.

Property	Value	Reference
Melting Point	205-210 °C	[2]
Appearance	White amorphous powder	[3]
Solubility	Soluble in methanol, chloroform, and other organic solvents.	[3]

Table 1: Physicochemical Properties of **Vermistatin**

Spectral Data

The structural elucidation of **Vermistatin** has been confirmed through various spectroscopic techniques. A summary of the key spectral data is provided in Table 2.

Spectroscopic Technique	Key Peaks and Assignments	Reference
^1H NMR (CDCl_3)	δ (ppm): 6.99 (d, $J=1.8$ Hz, H-3), 6.69 (d, $J=1.8$ Hz, H-5), 6.47 (s, H-8), 6.06 (s, H-11), 5.50 (qt, $J=6.4$, 6.4 Hz, H-16), 3.89 (s, 4- OCH_3), 3.75 (s, 6- OCH_3), 2.76 (d, $J=6.4$ Hz, H-15), 1.44 (d, $J=6.4$ Hz, H-17)	[3]
^{13}C NMR (CDCl_3)	δ (ppm): 170.0, 163.1, 129.3, 105.2, 99.0	[3]
FT-IR (KBr)	ν (cm^{-1}): 3200-3600 (-OH stretching), 1632 (C=O stretching)	[4]
UV-Vis (MeOH)	λ_{max} (nm): 217, 258	[5][6]

Table 2: Spectral Data of **Vermistatin**

Biological Activity and Mechanism of Action

Vermistatin has demonstrated a range of biological activities, with its anticancer properties being of significant interest to the scientific community.

Anticancer Activity

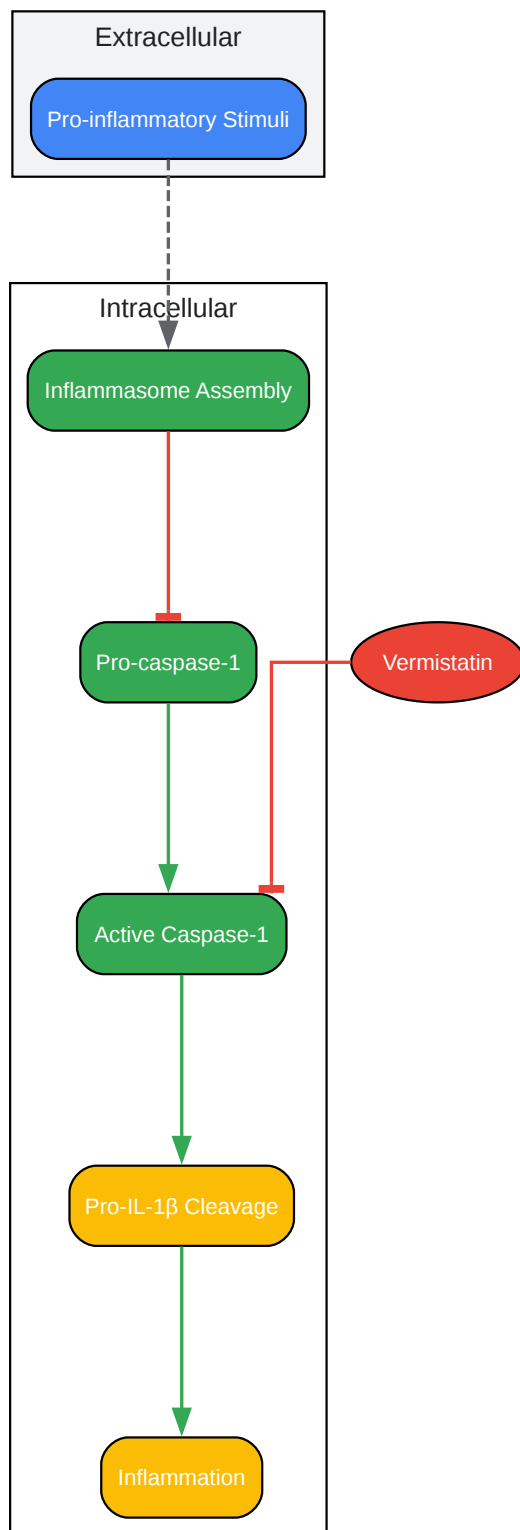
Vermistatin exhibits cytotoxic effects against various cancer cell lines.[1] Its primary mechanism of anticancer action is attributed to its ability to inhibit caspase-1, an enzyme involved in inflammatory and apoptotic pathways.

Inhibition of Caspase-1 Signaling Pathway

Caspase-1 is a key mediator of inflammation and pyroptosis, a form of programmed cell death. [7] **Vermistatin** acts as an inhibitor of this enzyme, thereby modulating the inflammatory response and inducing apoptosis in cancer cells. The proposed mechanism involves the

binding of **Vermistatin** to the active site of caspase-1, preventing its activation and subsequent cleavage of downstream targets.

Vermistatin's Inhibition of the Caspase-1 Pathway



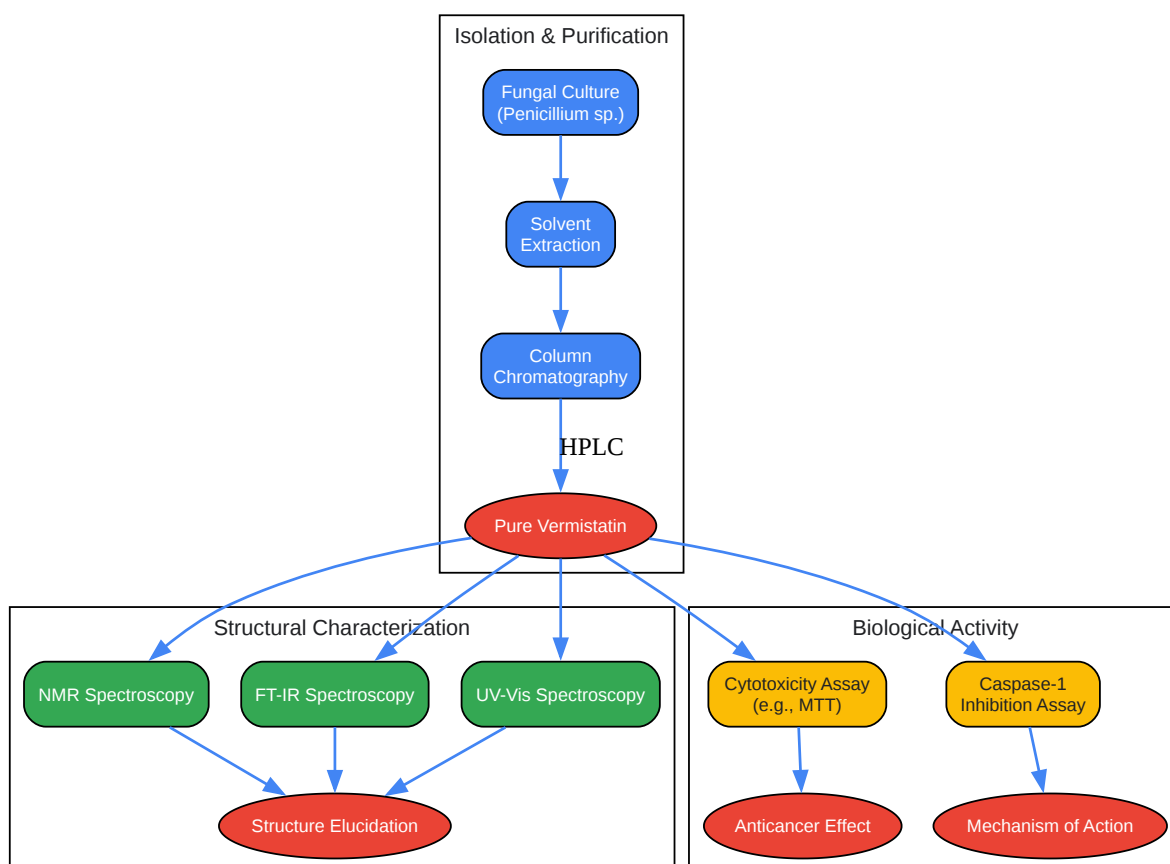
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Caption: **Vermistatin** inhibits the activation of Caspase-1, blocking inflammation.

Modulation of NF- κ B and MAPK Signaling Pathways

Preliminary evidence suggests that **Vermistatin** may also exert its anticancer effects through the modulation of other key signaling pathways, including the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.^{[8][9]} These pathways are crucial regulators of cell proliferation, survival, and inflammation, and their dysregulation is a hallmark of many cancers. Further research is needed to fully elucidate the specific interactions of **Vermistatin** with these pathways.

Experimental Workflow for Vermistatin Analysis



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